

cross-reactivity testing of S1P antibodies with related sphingolipids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sphingosine 1-Phosphate*

Cat. No.: *B013887*

[Get Quote](#)

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Granisetron - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. What is the mechanism of Granisetron? [synapse.patsnap.com]
- 4. Granisetron. A review of its pharmacological properties and therapeutic use as an antiemetic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Granisetron (JAN/USAN/INN) | C₁₈H₂₄N₄O | CID 5284566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Granisetron - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. Clinical studies with granisetron, a new 5-HT₃ receptor antagonist for the treatment of cancer chemotherapy-induced emesis. The Granisetron Study Group - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Extended release granisetron: Review of pharmacologic considerations and clinical role in the perioperative setting - PMC [pmc.ncbi.nlm.nih.gov]
- 10. jocpr.com [jocpr.com]
- 11. tsijournals.com [tsijournals.com]
- 12. Bot Verification [rasayanjournal.co.in]

- 13. First derivative spectrophotometric determination of granisetron hydrochloride in presence of its hydrolytic products and preservative and application to pharmaceutical preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. ijpsr.com [ijpsr.com]
- 15. Ondansetron versus granisetron in the prevention of chemotherapy-induced nausea and vomiting. Results of a prospective randomized trial [iris.unikore.it]
- 16. editor.fresenius-kabi.us [editor.fresenius-kabi.us]
- 17. Granisetron. An update of its therapeutic use in nausea and vomiting induced by antineoplastic therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Granisetron: MedlinePlus Drug Information [medlineplus.gov]
- 19. drugs.com [drugs.com]
- 20. Synthesis routes of Granisetron hydrochloride (JAN/USP) [benchchem.com]
- 21. CN1451660A - Process for preparing granisetron and its salt - Google Patents [patents.google.com]
- 22. Method for preparing granisetron hydrochloride from high tropine alkanamine - Eureka | Patsnap [eureka.patsnap.com]
- 23. ijpsonline.com [ijpsonline.com]
- 24. Efficacy and safety of granisetron, a selective 5-hydroxytryptamine-3 receptor antagonist, in the prevention of nausea and vomiting induced by high-dose cisplatin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Stability of granisetron hydrochloride in an extemporaneously prepared oral liquid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. ClinicalTrials.gov [clinicaltrials.gov]
- 27. Granisetron versus ondansetron treatment for breakthrough postoperative nausea and vomiting after prophylactic ondansetron failure: a pilot study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. Comparison between ondansetron and granisetron in preventing nausea and vomiting after laparoscopic cholecystectomy: A systematic review and meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 29. Granisetron vs ondansetron: is it a question of duration of 5-HT3 receptor blockade? - PMC [pmc.ncbi.nlm.nih.gov]
- 30. ClinicalTrials.gov [clinicaltrials.gov]
- 31. drugs.com [drugs.com]

- 32. medindia.net [medindia.net]
- 33. Interaction of the antiemetics ondansetron and granisetron with the cytotoxicity induced by irradiation, epirubicin, bleomycin, estramustine, and cisplatin in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 34. Granisetron versus Ondansetron: Comparison of 5HT3 antagonists in preventing spinal anaesthesia induced hemodynamic instability in obstetric patients - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [cross-reactivity testing of S1P antibodies with related sphingolipids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013887#cross-reactivity-testing-of-s1p-antibodies-with-related-sphingolipids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com